

Personal protective equipment for handling 5-Chloro-2-fluorobenzyl alcohol

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Compound of Interest

Compound Name: *5-Chloro-2-fluorobenzyl alcohol*

Cat. No.: *B067832*

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Essential Safety and Handling Guide for 5-Chloro-2-fluorobenzyl Alcohol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chloro-2-fluorobenzyl alcohol**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-Chloro-2-fluorobenzyl alcohol is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control, supplemented by the following PPE:

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is recommended if there is a splash hazard.[2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile).	Inspect gloves before use and remove them carefully to avoid skin contamination. Natural rubber/latex gloves may also offer good resistance.[3][4]
Laboratory coat or other protective clothing.	Should be worn to prevent skin exposure.[2][3]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced.[2][3]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Chloro-2-fluorobenzyl alcohol** is provided below for easy reference.

Property	Value
CAS Number	188723-58-2[1][5]
Molecular Formula	C ₇ H ₆ ClFO[5]
Molecular Weight	160.57 g/mol [5]
Appearance	White solid or powder.
Purity	Typically ≥97%[5]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[1][2][5]

Operational and Disposal Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling, use, and disposal of **5-Chloro-2-fluorobenzyl alcohol**.

3.1. Preparation and Handling

- Ventilation: Always handle **5-Chloro-2-fluorobenzyl alcohol** powder and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood to control airborne levels.[1][3]
- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Handling: Avoid direct contact with skin and eyes. Prevent the formation of dust when handling the solid form. Do not eat, drink, or smoke in the handling area.[3][6]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[1][3]

3.2. Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, avoid breathing dust and contact with skin and eyes. Wear appropriate PPE, including a respirator. Use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[6]
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1][7]
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[1][7]

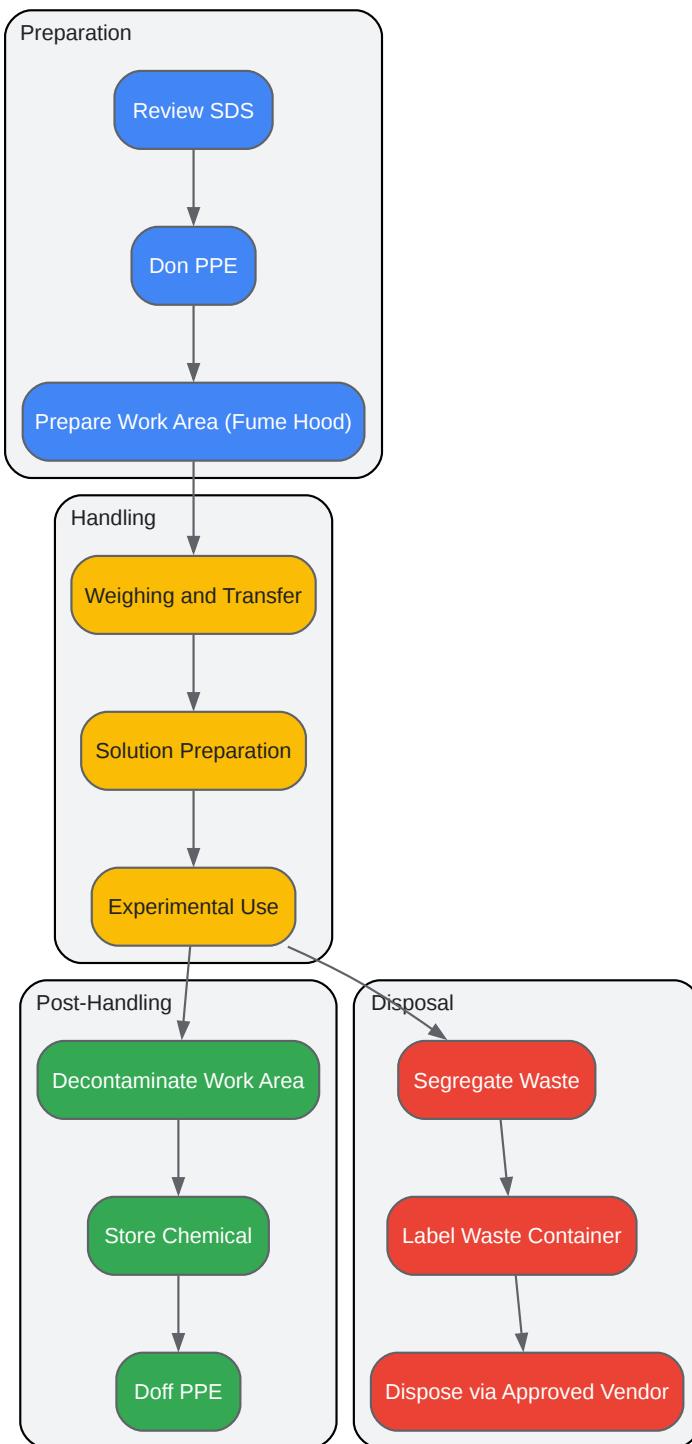
- Inhalation: Move the person to fresh air. If breathing is difficult or symptoms occur, get medical attention.[1][7]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[2][7]

3.3. Disposal Plan

- Waste Disposal: Disposal of **5-Chloro-2-fluorobenzyl alcohol** and its containers must be in accordance with applicable regional, national, and local laws and regulations.[2] It should be disposed of as hazardous waste.
- Contaminated PPE: Used gloves, lab coats, and other contaminated items should be considered hazardous waste and disposed of in designated waste containers for incineration.

Workflow and Logical Relationships

The following diagram illustrates the key steps and decision points for the safe handling of **5-Chloro-2-fluorobenzyl alcohol** from receipt to disposal.

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Caption: Workflow for Safe Handling of **5-Chloro-2-fluorobenzyl alcohol**.

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